

# Isopropyl 2-Methoxyacetate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Isopropyl 2-methoxyacetate*

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## Abstract

**Isopropyl 2-methoxyacetate** is emerging as a noteworthy polar aprotic solvent with a range of applications in chemical synthesis and formulations. This technical guide provides an in-depth overview of its physicochemical properties, synthesis, and safety considerations. Particular attention is given to its potential utility in research and development, especially within the pharmaceutical and drug development sectors. This document consolidates key data, outlines detailed experimental protocols for its synthesis, and presents visualizations to clarify complex processes, serving as a vital resource for professionals exploring advanced solvent systems.

## Introduction

The selection of an appropriate solvent is a critical parameter in chemical synthesis, influencing reaction rates, yields, and the purity of final products. Polar aprotic solvents, characterized by their high polarity and lack of acidic protons, are particularly valuable for a variety of organic reactions, including nucleophilic substitutions and polymerizations. **Isopropyl 2-methoxyacetate**, a member of the glycol ether ester family, presents a unique combination of properties that make it a compelling alternative to more traditional polar aprotic solvents. This guide aims to provide a thorough technical understanding of **Isopropyl 2-methoxyacetate** for its effective application in a laboratory and industrial setting.

## Physicochemical Properties

A comprehensive understanding of a solvent's physical and chemical properties is essential for its effective application. **Isopropyl 2-methoxyacetate** is a colorless to pale yellow liquid with a characteristically fruity odor.<sup>[1]</sup> It is soluble in many organic solvents, while exhibiting low solubility in water.<sup>[1]</sup> Key physicochemical data are summarized in the table below for easy comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	[2][3][4][5][6][7]
Molecular Weight	132.16 g/mol	[2][3][4][5][6][7]
CAS Number	17640-21-0	[2][3][4][5][6][7]
Boiling Point	160.0 ± 13.0 °C at 760 mmHg	[4][8]
Density	0.959 ± 0.06 g/cm <sup>3</sup>	[4][8]
Flash Point	49.9 °C	[4]
Vapor Pressure	2.44 mmHg at 25°C	[4]
Refractive Index	1.398	[4]
Topological Polar Surface Area	35.5 Å <sup>2</sup>	[2][3]
LogP (Octanol-Water Partition Coefficient)	0.58440	[4]
Hydrogen Bond Acceptor Count	3	[2][3]
Rotatable Bond Count	4	[2][3]

## Synthesis of Isopropyl 2-Methoxyacetate

The synthesis of **Isopropyl 2-methoxyacetate** can be achieved through a two-step process involving the formation of methyl methoxyacetate followed by transesterification with isopropanol. A detailed experimental protocol is provided below.

## Experimental Protocol: Synthesis

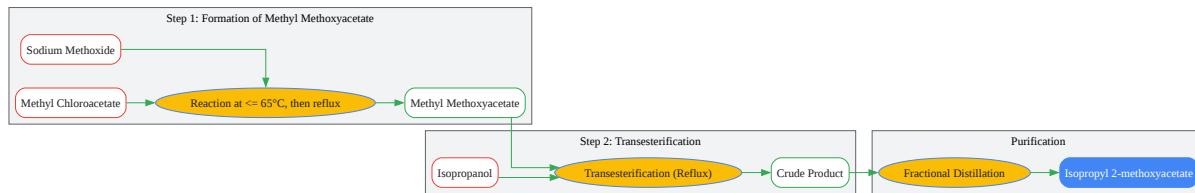
### Step 1: Synthesis of Methyl Methoxyacetate

- In a suitable reaction vessel, 434.1 g (4.0 mol) of methyl chloroacetate is introduced and stirred at 25°C.[8]
- 756.3 g (4.2 mol) of a 30% strength sodium methoxide solution is added dropwise over a period of 2.5 hours, ensuring the reaction temperature does not exceed 65°C.[8]
- Following the addition, the reaction mixture is stirred at reflux temperature for an additional 3 hours.[8]

### Step 2: Transesterification to **Isopropyl 2-Methoxyacetate**

- From the resulting reaction mixture, 436.0 g of methanol is removed by distillation.[8]
- To the residue, 480.8 g (8.0 mol) of isopropanol is added, and the mixture is heated to reflux. [8]
- During reflux, methanol is continuously removed using a 0.5 m long Multifil column with a reflux ratio of approximately 1:1. This is continued for about 6.5 hours, by which time the conversion to isopropyl methoxyacetate should exceed 98%. [8]
- After cooling, the reaction mixture is concentrated to dryness on a rotary evaporator at a maximum bath temperature of 120°C and a pressure of less than 15 mbar.[8]
- The resulting distillate is then fractionated through a 0.5 m long Multifil column to yield purified **Isopropyl 2-methoxyacetate**.[8]

The synthesis pathway is visualized in the following diagram:

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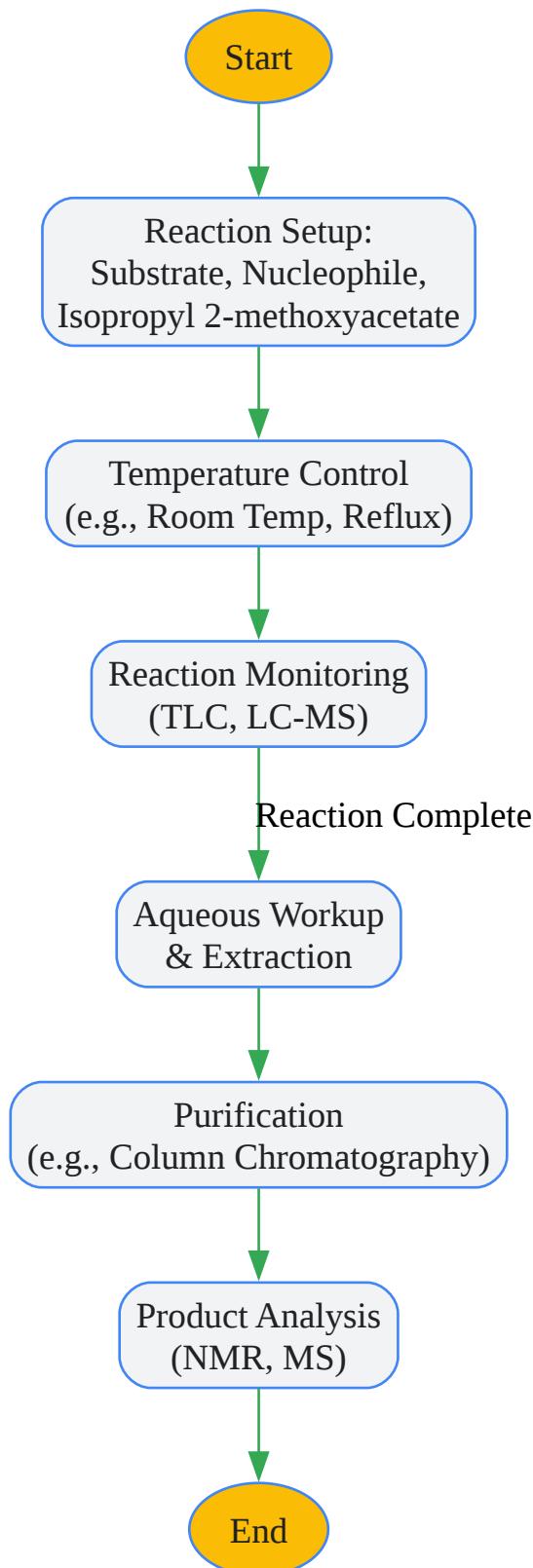
### Synthesis of **Isopropyl 2-methoxyacetate**.

## Applications in Research and Development

Glycol ethers and their esters are recognized for their excellent solvency for a wide range of substances, including resins, dyes, and oils.<sup>[9]</sup> This makes them suitable for various industrial applications such as in coatings, inks, and cleaning formulations.<sup>[1]</sup>

In the context of pharmaceutical and drug development, the selection of solvents is critical. While direct, detailed experimental protocols for the use of **Isopropyl 2-methoxyacetate** in active pharmaceutical ingredient (API) synthesis are not widely published, its properties as a polar aprotic solvent suggest its potential as a less-toxic alternative to solvents like N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) in certain applications. For instance, in reactions sensitive to protic solvents, such as certain nucleophilic substitution reactions, **Isopropyl 2-methoxyacetate** could offer a favorable reaction medium.

The following diagram illustrates a general workflow for screening a new solvent like **Isopropyl 2-methoxyacetate** for a typical nucleophilic substitution reaction in a drug discovery context.



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Workflow for a Nucleophilic Substitution Reaction.

## Safety and Handling

**Isopropyl 2-methoxyacetate** is a flammable liquid and vapor.[\[10\]](#) It can cause skin and serious eye irritation, and may cause respiratory irritation.[\[10\]](#) Therefore, appropriate safety precautions must be taken during its handling and use.

Recommended Handling Procedures:

- Ventilation: Use only in a well-ventilated area, preferably in a fume hood.[\[11\]](#)[\[12\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields or goggles, and a lab coat.[\[11\]](#)[\[12\]](#)
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and explosion-proof equipment.[\[10\]](#)[\[12\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[11\]](#)

First Aid Measures:

- In case of skin contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.[\[11\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[11\]](#)
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[\[11\]](#)
- If swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[\[12\]](#)

Always consult the Safety Data Sheet (SDS) for the most current and comprehensive safety information before handling this chemical.

## Conclusion

**Isopropyl 2-methoxyacetate** is a polar aprotic solvent with a favorable balance of properties that make it a person of interest for various applications in research and industry. Its synthesis

is well-established, and its physicochemical characteristics suggest its potential as a viable alternative to more hazardous solvents. While more research is needed to fully explore its utility in specialized applications such as drug synthesis, this guide provides a solid foundation of technical information for scientists and researchers looking to incorporate **Isopropyl 2-methoxyacetate** into their work. As with all chemicals, adherence to strict safety protocols is paramount to ensure its safe and effective use.

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